

Material Safety Data Sheet for 2-Amino-3-bromo-4-methylbenzoic acid

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Compound of Interest

Compound Name: 2-Amino-3-bromo-4-methylbenzoic acid

Cat. No.: B1373087

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An In-depth Technical Guide to **2-Amino-3-bromo-4-methylbenzoic Acid**: Properties, Safety, and Handling

Introduction

2-Amino-3-bromo-4-methylbenzoic acid (CAS No. 320740-35-0) is a substituted aromatic carboxylic acid.^[1] Such molecules, characterized by a benzene ring functionalized with amino, bromo, methyl, and carboxylic acid groups, are significant building blocks in organic synthesis. Their utility is particularly pronounced in the fields of medicinal chemistry and drug development, where the specific arrangement of these functional groups allows for the construction of more complex molecules with potential therapeutic activities.^{[2][3][4]} This guide provides a detailed examination of the material's safety, handling, and physicochemical properties, offering a scientific framework for its responsible use in a research and development setting.

Chemical Identity and Physicochemical Properties

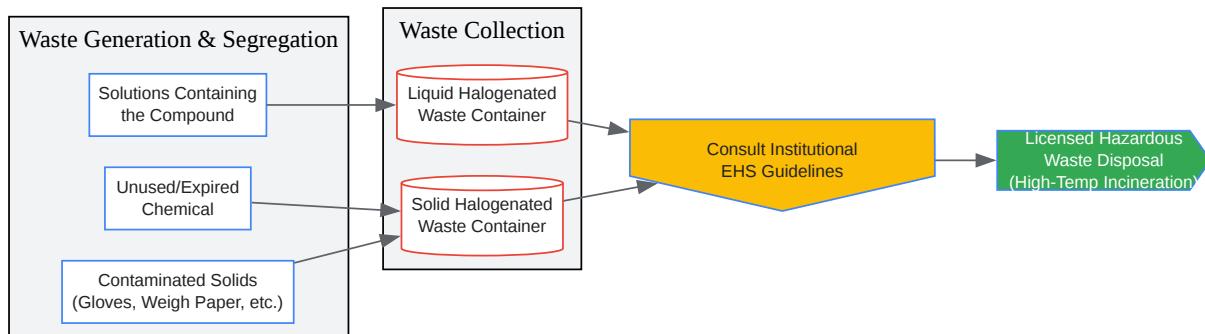
A precise understanding of a compound's identity and physical characteristics is the foundation of its safe and effective use.

Nomenclature and Identifiers:

- Systematic Name: **2-Amino-3-bromo-4-methylbenzoic acid**

- CAS Number: 320740-35-0[1]
- Molecular Formula: C₈H₈BrNO₂[5]
- Molecular Weight: 230.06 g/mol [6]

Structural Information: The molecule consists of a benzoic acid core with four substituents. The spatial relationship of the amino, bromo, and methyl groups is critical to its reactivity and how it interacts with other molecules.



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